

Application Notes and Protocols: HCFC-225da in Vapor Degreasing

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Compound of Interest

Compound Name: 1,2-Dichloro-1,1,3,3,3-pentafluoropropane

Cat. No.: B1293494

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Important Regulatory Note: Dichloropentafluoropropane, commonly known as HCFC-225, is a Class II ozone-depleting substance (ODS).^{[1][2]} Under the Montreal Protocol on Substances that Deplete the Ozone Layer, its production and importation have been phased out in developed countries since January 1, 2015, and are subject to a phase-out schedule in developing countries culminating in 2030.^{[3][4][5]} These application notes are provided for informational and research purposes only, particularly for those working with legacy equipment or in applications with specific legal exemptions. Users are responsible for ensuring compliance with all applicable national and international regulations. The use of modern, environmentally sustainable alternatives is strongly recommended.

Introduction

HCFC-225 (commercialized as AK-225) is a solvent that was historically valued in precision cleaning for its unique properties.^[5] It is a mixture of two isomers, HCFC-225ca ($\text{CF}_3\text{CF}_2\text{CHCl}_2$) and HCFC-225cb ($\text{CF}_2\text{ClCF}_2\text{CHClF}$).^{[5][6]} Its non-flammability, thermal stability, low surface tension, and ability to dissolve a wide range of contaminants like oils, greases, and fluxes made it an effective solvent in vapor degreasing operations.^{[5][7]}

Vapor degreasing is a cleaning process that uses the hot vapor of a solvent to wash contaminants from manufactured parts.^{[8][9]} The process is highly effective for cleaning complex geometries, including recesses and blind holes, leaving parts clean, dry, and free of

residue.[10][11] This document outlines the physical properties of HCFC-225, its historical application in vapor degreasing protocols, and methods for evaluating cleaning efficacy.

Physicochemical and Environmental Properties

The properties of HCFC-225 made it an effective cleaning agent, but its environmental impact led to its phase-out.

Property	Value
Chemical Formula	<chem>C3HF5Cl2</chem>
Isomers	HCFC-225ca (45%) / HCFC-225cb (55%) blend (Typical)
Boiling Point	~54 °C (129 °F)
Density (liquid, 25°C)	~1.55 g/cm³
Surface Tension (25°C)	~16.2 mN/m
Vapor Pressure (25°C)	~3.9 psia
Ozone Depletion Potential (ODP)	HCFC-225ca: 0.025, HCFC-225cb: 0.033[6]
Global Warming Potential (GWP, 100-yr)	~122 (ca) / ~606 (cb)
Flammability	Non-flammable[5]
VOC Status	Exempt (per U.S. EPA)[5][7]

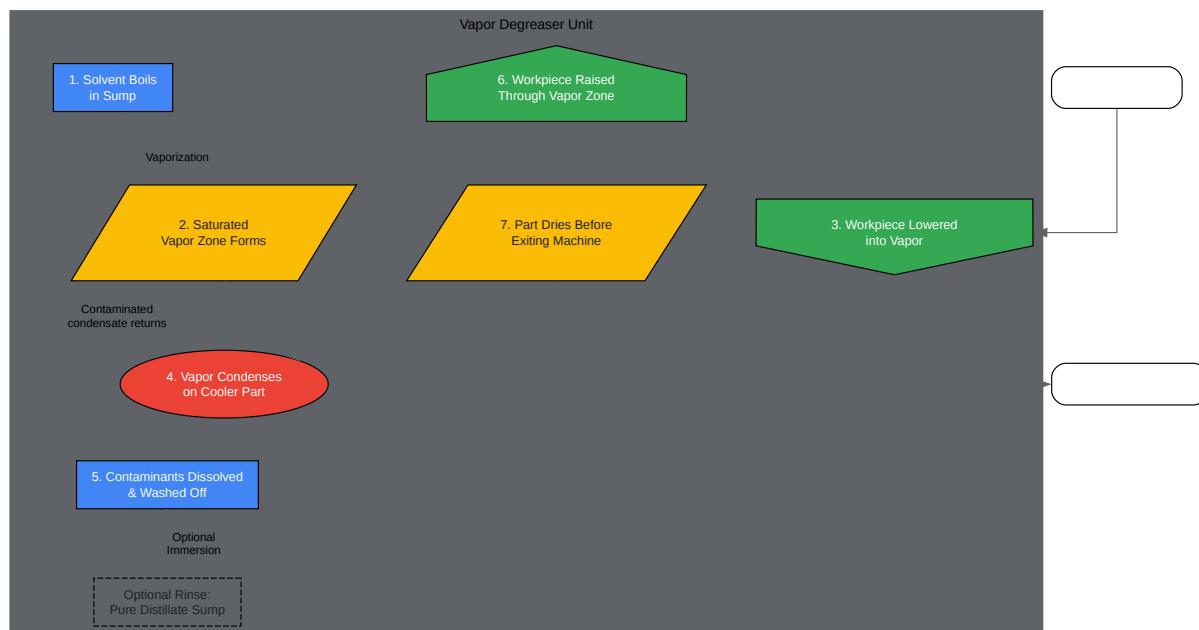
Material Compatibility

HCFC-225 offered good compatibility with most metals, but caution was required with certain plastics and elastomers, especially at elevated temperatures. The following table is a general guide; specific testing is always recommended for critical applications.

Material Class	Compatible	Limited Compatibility (Testing Required)	Not Recommended
Metals	Stainless Steel, Copper, Aluminum, Brass, Titanium, Zinc	-	-
Plastics	PTFE, PFA, FEP, Polyethylene (HDPE), Polypropylene (PP), PEEK	Polystyrene (PS), PVC, Acrylics, ABS	-
Elastomers	-	Buna-N, Neoprene, Butyl Rubber, EPDM	Natural Rubber, Silicone

Vapor Degreasing Workflow and Principle

Vapor degreasing is a multi-stage, closed-loop process.[\[11\]](#) A solvent is heated in a boil sump to create a vapor zone. Cooler parts introduced into this zone cause the vapor to condense on their surfaces. This clean, distilled solvent condensate dissolves soils and drips back into the sump, carrying the contaminants away.[\[7\]](#)[\[8\]](#)

[Click to download full resolution via product page](#)**Caption:** Standard workflow for a vapor degreasing cycle.

Experimental Protocols

Protocol: Vapor Degreasing with HCFC-225

This protocol describes a typical vapor-spray-vapor cycle for cleaning non-porous parts (e.g., medical-grade stainless steel, optics).

Equipment:

- Two-sump vapor degreaser with vapor-level safety controls.
- Workpiece basket/hoist system.
- Personal Protective Equipment (PPE): Safety glasses/goggles, solvent-resistant gloves (e.g., Viton®), lab coat.

Methodology:

- System Startup:
 - Ensure the degreaser is located in a well-ventilated area.
 - Verify that cooling coils (primary and freeboard) are active and cooling water is flowing at the recommended temperature and rate.
 - Turn on the sump heaters to begin boiling the HCFC-225 solvent. Allow the vapor zone to fully establish and stabilize below the cooling coils.
- Part Loading:
 - Arrange parts in the basket to ensure all surfaces are exposed and to minimize solvent drag-out. Avoid nesting of parts.
- Vapor Cleaning (Primary):
 - Slowly lower the basket into the vapor zone at a controlled speed (e.g., < 3 meters/min or 10 ft/min) to prevent vapor displacement (the "piston effect").[\[12\]](#)
 - Hold the basket in the vapor zone. Condensation will occur on the parts. The cycle is complete when condensation ceases, indicating the parts have reached the vapor

temperature.[8] This may take 30-60 seconds depending on the mass of the parts.[12]

- Spray Rinse (Optional):
 - For stubborn or adhered contaminants, raise the basket above the boil sump and actuate the spray wand, which uses distilled solvent from the rinse sump to dislodge particles. Perform this step for a predetermined time (e.g., 10-15 seconds).
- Distillate Rinse (Optional Immersion):
 - For the highest level of cleanliness, slowly immerse the basket into the rinse sump, which contains pure, distilled solvent.[11] Agitation or ultrasonics can be employed at this stage for enhanced cleaning. Dwell for 30-60 seconds.
- Vapor Rinse & Drying:
 - Slowly raise the basket back into the primary vapor zone. Hold until all condensation has stopped and the parts appear dry.
- Part Removal:
 - Raise the basket into the refrigerated freeboard zone above the vapor layer and pause for at least 30 seconds to allow any remaining solvent to drain back into the degreaser.[12]
 - Slowly remove the basket from the machine at a controlled speed. Parts should be clean, dry, and ready for the next process.[11]

Protocol: Evaluating Cleaning Efficacy (Gravimetric Analysis)

This protocol determines the amount of non-volatile residue (NVR) removed from a part.

Equipment:

- Analytical balance (readable to 0.1 mg or better).
- Forced-air oven.

- Clean, contaminant-free test coupons representative of the parts being cleaned.
- Contaminant of interest (e.g., cutting oil, grease).
- Clean forceps and sample handling equipment.

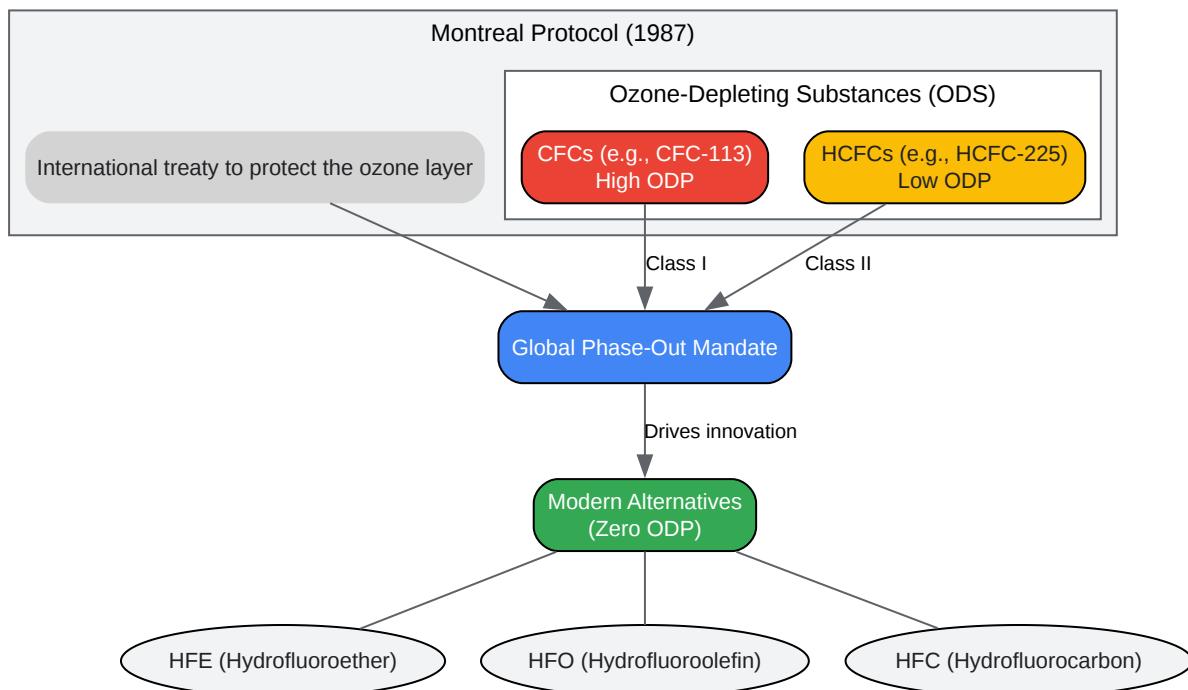
Methodology:

- Initial Coupon Preparation:
 - Thoroughly clean a set of test coupons using the vapor degreasing protocol (5.1) to establish a baseline clean weight.
 - Heat the clean coupons in an oven (e.g., 105°C for 30 minutes) to drive off any moisture.
 - Allow coupons to cool to ambient temperature in a desiccator.
 - Weigh each coupon on the analytical balance and record this as W_1 (Initial Clean Weight).
- Controlled Contamination:
 - Apply a known, consistent amount of the contaminant to each test coupon.
 - Weigh each contaminated coupon and record this as W_2 (Contaminated Weight).
- Cleaning Process:
 - Run the contaminated coupons through the defined HCFC-225 vapor degreasing protocol (5.1).
- Final Measurement:
 - Following the cleaning process, handle the coupons only with clean forceps.
 - Dry the coupons in the oven and cool in a desiccator as in Step 1.
 - Weigh each cleaned coupon and record this as W_3 (Final Cleaned Weight).
- Calculation of Efficacy:

- Initial Soil Load (S): $S = W_2 - W_1$
- Remaining Soil (R): $R = W_3 - W_1$
- Cleaning Efficacy (%): Efficacy = $[(S - R) / S] * 100$

Regulatory Context and Modern Alternatives

The phase-out of HCFC-225 was mandated by the Montreal Protocol due to its contribution to stratospheric ozone depletion.^{[1][4][13]} This international treaty has been highly successful in protecting the ozone layer by controlling the production and consumption of ODS.^{[3][14]} While HCFCs were less damaging than the CFCs they replaced, their ODP is not zero, necessitating their eventual replacement.^{[15][16]}



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Caption: Regulatory pathway leading to the phase-out of HCFCs.

For researchers and scientists developing new processes, several classes of zero-ODP solvents are available as replacements for HCFC-225:

- Hydrofluoroethers (HFEs): Marketed by 3M under the Novec™ brand, these were among the first replacements and have low GWP.[13][15]
- Hydrofluorocarbons (HFCs): Solvents like those under the Vertrel™ brand offer a range of cleaning capabilities but may have higher GWP.[13]
- Hydrofluoroolefins (HFOs): Newer generation solvents, such as Solstice® and Sion®, offer very low GWP and are often considered optimal replacements.[13]

These alternatives can often be used in the same vapor degreasing equipment as HCFC-225, though minor adjustments to temperature settings and cycle times may be necessary.[17]

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